

A Comprehensive Technical Guide to the Safety and Handling of Bisphenol A-13C2

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data, handling precautions, and toxicological profile of Bisphenol A-¹³C₂ (BPA-¹³C₂). Given that the toxicological properties of isotopically labeled compounds are generally considered equivalent to their unlabeled counterparts, this document leverages data from Bisphenol A (BPA) safety and toxicology studies. The ¹³C isotopes are stable and non-radioactive, and their presence is not expected to alter the chemical hazards of the molecule.

Chemical and Physical Properties

Bisphenol A-13C₂ is the isotopically labeled form of Bisphenol A, a synthetic compound widely used in the manufacturing of polycarbonate plastics and epoxy resins.[1] While specific experimental data for the ¹³C₂ labeled variant is limited, the physical and chemical properties are expected to be nearly identical to that of the parent compound.

Table 1: Physicochemical Data of Bisphenol A



Property	Value	Reference
Chemical Name	4,4'-(propane-2,2-diyl-1,3- ¹³ C ₂)diphenol	[2]
CAS Number	263261-64-9	[1]
Unlabeled CAS Number	80-05-7	[2]
Molecular Formula	C ₁₃ 13C ₂ H ₁₆ O ₂	[1]
Molecular Weight	230.27 g/mol	
Appearance	White solid, flakes, or powder	_
Melting Point	155-159 °C	_
Boiling Point	250–252 °C at 13 torr	_
Density	1.20 - 1.217 g/cm³ at 25 °C	_
Solubility	Poorly soluble in water; soluble in most common organic solvents	

Toxicological Profile and Hazard Classification

Bisphenol A is recognized as a reproductive, developmental, and systemic toxicant. It is classified as an endocrine-disrupting compound (EDC) due to its ability to mimic estrogen and interact with estrogen receptors α and β (ER α and ER β). This interaction can lead to altered cell proliferation, apoptosis, and migration, which are linked to the development and progression of hormone-associated cancers. Exposure to BPA has been associated with a range of health issues, including cardiovascular diseases, diabetes, obesity, and reproductive disorders.

Table 2: GHS Hazard Classification for Bisphenol A



Hazard Class	Hazard Statement	
Serious Eye Damage	H318: Causes serious eye damage.	
Skin Sensitization	H317: May cause an allergic skin reaction.	
Reproductive Toxicity	H360 / H361f: May damage fertility or the unborn child. / Suspected of damaging fertility.	
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation.	
Aquatic Hazard (Acute & Chronic)	H410 / H411: Very toxic to aquatic life with long lasting effects. / Toxic to aquatic life with long lasting effects.	

Data compiled from multiple Safety Data Sheets.

Experimental Protocols for Safety Assessment

Evaluating the toxicological profile of compounds like BPA-13C₂ involves a variety of in vitro assays. Below are methodologies for two key types of experiments.

Genotoxicity Assessment: SOS Chromotest

The SOS Chromotest is a colorimetric assay used to assess the genotoxic potential of a chemical compound by measuring the induction of the SOS DNA repair system in Escherichia coli.

Methodology:

- Tester Strain Preparation: A fresh culture of the E. coli tester strain (e.g., PQ37), which contains a fusion of the sfiA gene (an SOS-responsive gene) to the lacZ gene (encoding β-galactosidase), is grown to the early exponential phase.
- Exposure: The bacterial suspension is aliquoted into a 96-well microplate. Increasing concentrations of the test compound (Bisphenol A-13C2) are added to the wells. A positive control (a known genotoxin) and a negative control (solvent) are included.



- Incubation: The microplate is incubated at 37°C for a few hours (typically 2 hours) to allow for exposure and induction of the SOS response.
- Enzyme Assay: After incubation, a chromogenic substrate for β-galactosidase (e.g., o-nitrophenyl-β-D-galactopyranoside, ONPG) is added. If the test compound has damaged the DNA, the induced β-galactosidase will metabolize the substrate, resulting in a color change (e.g., yellow).
- Data Analysis: The absorbance is read using a microplate reader at a specific wavelength (e.g., 420 nm for ONPG). A second measurement at a different wavelength is often taken to assess cell viability (e.g., alkaline phosphatase activity). The SOS-inducing potency (SOSIP) is calculated from the linear portion of the dose-response curve, providing a quantitative measure of genotoxicity.

Cytotoxicity Assessment: MTT Cell Viability Assay

The MTT assay is a colorimetric method for assessing cell metabolic activity, which serves as an indicator of cell viability, proliferation, and cytotoxicity.

Methodology:

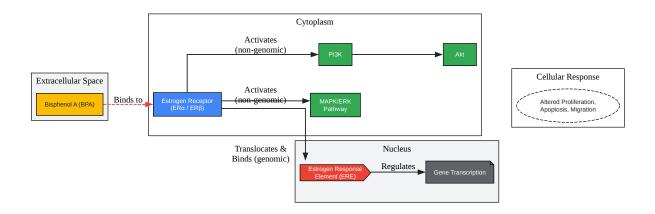
- Cell Culture: Adherent cells (e.g., human granulosa KGN cells, H295R cells) are seeded in a 96-well plate and incubated until they reach the desired confluency.
- Compound Exposure: The culture medium is replaced with a medium containing various concentrations of Bisphenol A-13C2. Control wells with solvent only are also prepared. The plate is incubated for a specified exposure period (e.g., 24, 48, or 72 hours).
- MTT Addition: After exposure, the medium is removed, and a fresh serum-free medium containing MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) is added to each well.
- Incubation: The plate is incubated for 3-4 hours at 37°C. During this time, mitochondrial dehydrogenases in viable cells reduce the yellow MTT to a purple formazan product.
- Solubilization: A solubilizing agent (e.g., DMSO, isopropanol) is added to each well to dissolve the insoluble formazan crystals.



Data Analysis: The plate is gently shaken to ensure the formazan is fully dissolved. The
absorbance is then measured on a microplate spectrophotometer (typically between 500-600
nm). The absorbance is directly proportional to the number of viable cells.

Signaling Pathways and Experimental Workflows Mechanism of Endocrine Disruption

Bisphenol A exerts its endocrine-disrupting effects primarily by interacting with estrogen receptors. This can trigger both genomic and non-genomic signaling pathways that are normally regulated by estradiol.



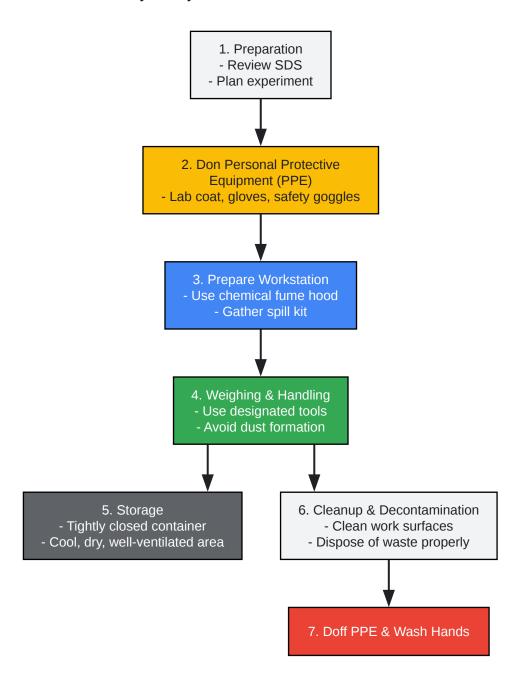
Click to download full resolution via product page

Caption: Simplified signaling pathway of Bisphenol A as an endocrine disruptor.

Workflow for Safe Handling of Chemical Powders



Proper handling of powdered chemical reagents like Bisphenol A-13C₂ is critical to minimize exposure and ensure laboratory safety.



Click to download full resolution via product page

Caption: Experimental workflow for the safe handling of powdered chemical agents.

Handling and Storage Precautions

Adherence to strict safety protocols is mandatory when handling Bisphenol A-13C2.



Engineering Controls:

 Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powder form to avoid dust formation.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: A lab coat and chemical-resistant gloves (e.g., nitrile) are required. Change gloves immediately if contaminated.
- Respiratory Protection: If ventilation is inadequate or dust is generated, use a NIOSHapproved respirator.

Safe Handling Practices:

- Avoid contact with skin and eyes.
- Do not breathe dust or aerosols.
- Wash hands thoroughly after handling, even if gloves were worn.
- Always add acid to water, never the other way around when making solutions.

Storage Conditions:

- Store in a tightly sealed container in a cool, dry, and well-ventilated place.
- Keep away from heat sources, direct sunlight, and incompatible materials such as strong oxidizing agents.
- Store chemicals at or below eye level.

Spill and Emergency Procedures:

• Spills: In case of a spill, evacuate the area. Wear appropriate PPE, contain the spill, and clean it up using an appropriate absorbent material. Avoid generating dust.



- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected skin area with soap and water. Seek medical advice if irritation persists.
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. Bisphenol A-13C2 | CAS 263261-64-9 | LGC Standards [lgcstandards.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Safety and Handling of Bisphenol A-¹³C₂]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b585337#bisphenol-a-13c2-safety-data-sheet-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com